

Physical properties like boiling point and density of 2-Mercaptopinane.

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Compound of Interest

Compound Name: 2-Mercaptopinane

Cat. No.: B1614835

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A Technical Guide to the Physical Properties of 2-Mercaptopinane

This technical guide provides a concise overview of the known physical properties of **2-Mercaptopinane**, with a focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical Properties of 2-Mercaptopinane and Its Isomers

2-Mercaptopinane, also known by synonyms such as Pinanyl mercaptan and 2-Pinanethiol, is a sulfur-containing bicyclic monoterpene. It exists as a mixture of isomers, primarily 2-, 3-, and 10-mercaptopinane, which can influence its physical characteristics. The compound is typically a colorless to pale yellow liquid.

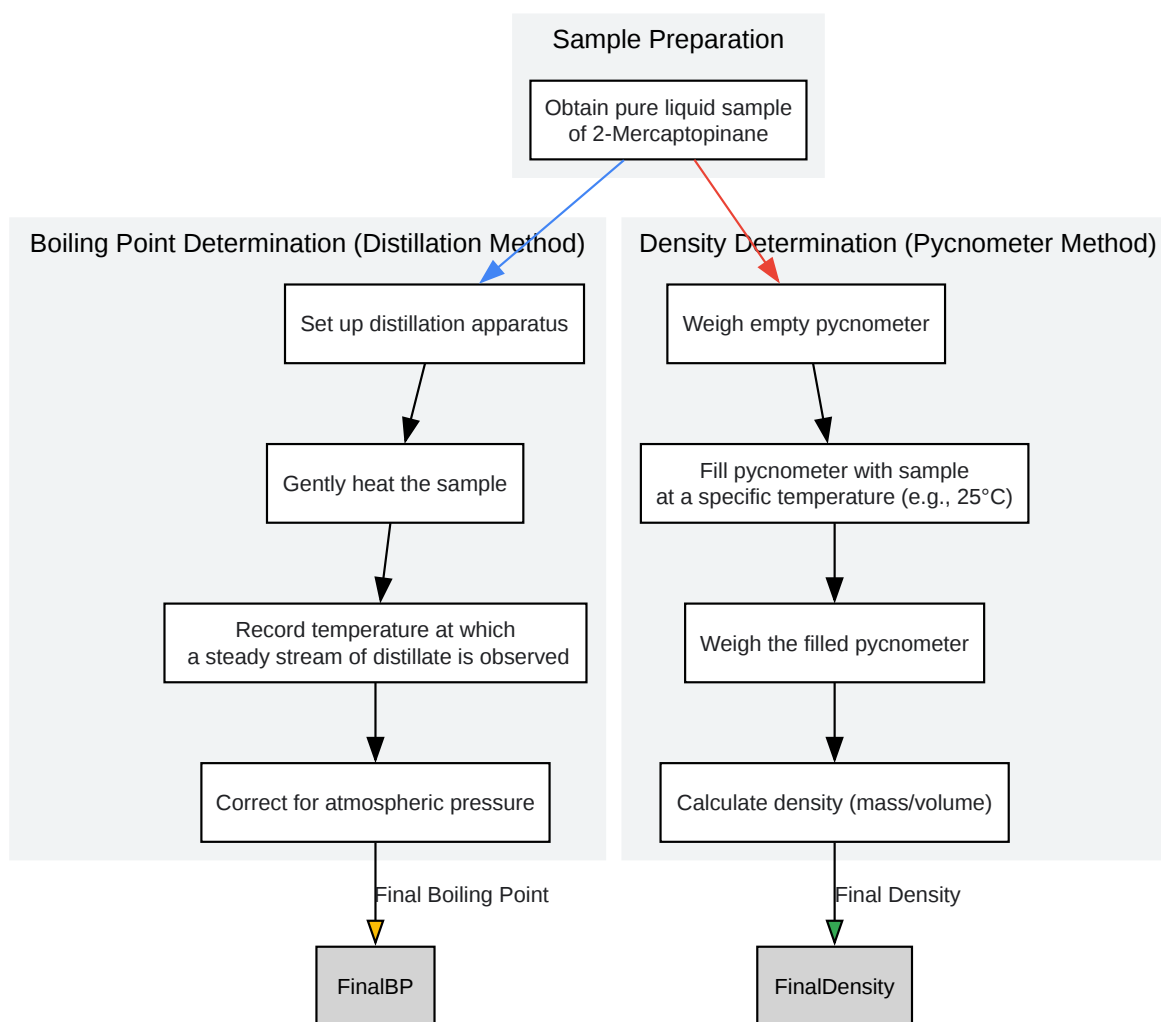
Below is a summary of the reported physical properties for **2-Mercaptopinane** and its related isomers. It is important to note that values can vary depending on the specific isomeric composition of the sample.

Property	Value	Conditions	Isomer
Boiling Point	207.7 °C	at 760 mmHg	2-Mercaptopinane[1]
142 °C	at 20 mmHg	Pinanyl mercaptan[2]	
258-259 °C	at 760 mmHg	2,3 or 10-Mercaptopinane mixture[3]	
212-213 °C	at 760 mmHg	3-Mercaptopinane[4] [5]	
Density	0.98 g/cm ³	Not specified	2-Mercaptopinane[1]
0.98 g/mL	at 25 °C	Pinanyl mercaptan[2]	
Specific Gravity	0.980 - 0.988	at 25 °C	2,3 or 10-Mercaptopinane mixture[3]
Vapor Pressure	0.32 mmHg	at 25°C	2-Mercaptopinane[1]
Flash Point	69.9 °C	2-Mercaptopinane[1]	
208 °F (97.78 °C)	TCC	2,3 or 10-Mercaptopinane mixture[3]	
Refractive Index	1.5 (lit.)	at 20°C/D	2-Mercaptopinane[1]
1.511 - 1.517	at 20°C	2,3 or 10-Mercaptopinane mixture[3]	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2-Mercaptopinane** cited above are not detailed in the available literature, standard laboratory procedures are employed for these measurements. Below is a generalized workflow for determining the boiling point and density of a liquid chemical compound such as **2-Mercaptopinane**.

The following diagram illustrates a standard experimental workflow for measuring the boiling point and density of a liquid sample.



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Caption: Generalized workflow for determining the boiling point and density of a liquid.

This guide provides the fundamental physical data for **2-Mercaptopinane** available from public sources. For drug development and research applications requiring a high degree of precision,

it is recommended that these properties be determined empirically for the specific batch of the chemical being used, as isomeric purity can significantly affect the results.

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